

Technical Support Center: Enhancing the Lightfastness of Pigment Red 166

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Compound of Interest		
Compound Name:	Pigment Red 166	
Cat. No.:	B1436591	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions (FAQs) to enhance the lightfastness of C.I. **Pigment Red 166** (P.R. 166).

Frequently Asked Questions (FAQs)

Q1: What is the inherent lightfastness of **Pigment Red 166**?

A1: C.I. **Pigment Red 166**, a disazo condensation pigment, is known for its excellent intrinsic lightfastness, typically rated between 7 and 8 on the Blue Wool Scale, especially in full shades and in applications like plastics (e.g., HDPE).[1][2][3][4][5] However, in lighter tints or under harsh environmental conditions, its performance can be further improved for demanding applications such as automotive coatings and long-duration outdoor products.[2]

Q2: What are the primary mechanisms of light-induced degradation for organic pigments like P.R. 166?

A2: The primary degradation pathway is photodegradation. When the pigment molecule absorbs high-energy light, particularly UV radiation, its chemical bonds can break. This process, known as photolysis, fragments the molecule and destroys its chromophore (the part of the molecule responsible for color), leading to fading.[2] This can be exacerbated by the presence of oxygen and moisture.

Q3: What are the main strategies to enhance the lightfastness of **Pigment Red 166**?



A3: There are three primary strategies to improve the lightfastness of P.R. 166:

- Surface Treatment: Applying a thin, protective inorganic coating (e.g., silica or alumina) onto the pigment particles to physically block UV radiation.
- Encapsulation: Encasing the individual pigment particles within a polymer shell. This shell can act as a barrier and may also be loaded with UV absorbers.
- Use of Light Stabilizer Additives: Incorporating UV absorbers and/or Hindered Amine Light Stabilizers (HALS) into the final application medium (e.g., polymer, paint, or ink).

Troubleshooting Guides

Issue 1: Pigment Red 166 shows premature fading in an exterior plastic application.

Cause: While P.R. 166 has good lightfastness, prolonged exposure to direct sunlight, especially in combination with heat and humidity, can accelerate degradation. The polymer matrix itself may also be degrading, contributing to the perceived color change.

Solution: Incorporate a light stabilizer system into the polymer matrix. A synergistic combination of a UV absorber (UVA) and a Hindered Amine Light Stabilizer (HALS) is highly effective.

- UV Absorbers (e.g., Benzotriazoles): These additives function by absorbing harmful UV radiation and dissipating it as thermal energy, thereby protecting the pigment.
- HALS: These additives do not absorb UV radiation but act as radical scavengers. They
 interrupt the degradation cycle initiated by UV exposure, protecting both the pigment and the
 polymer.

Experimental Protocol: Incorporation of Light Stabilizers in Polypropylene (PP)

- Materials: **Pigment Red 166**, PP resin, UV absorber (e.g., 2-(2H-benzotriazol-2-yl)-4,6-ditert-pentylphenol), HALS (e.g., a high molecular weight HALS), processing aid.
- Compounding: Dry blend the PP resin with P.R. 166 (e.g., 0.5% by weight), UVA (e.g., 0.3% by weight), and HALS (e.g., 0.3% by weight).



- Extrusion: Melt-compound the blend using a twin-screw extruder to ensure homogeneous dispersion.
- Specimen Preparation: Injection mold the compounded material into standard plaques for testing.
- Lightfastness Testing: Expose the plaques in a xenon arc accelerated weathering tester according to ASTM D4303 or a similar standard.[6]
- Evaluation: Periodically measure the color change (ΔE^*) of the exposed samples against an unexposed control using a spectrophotometer.

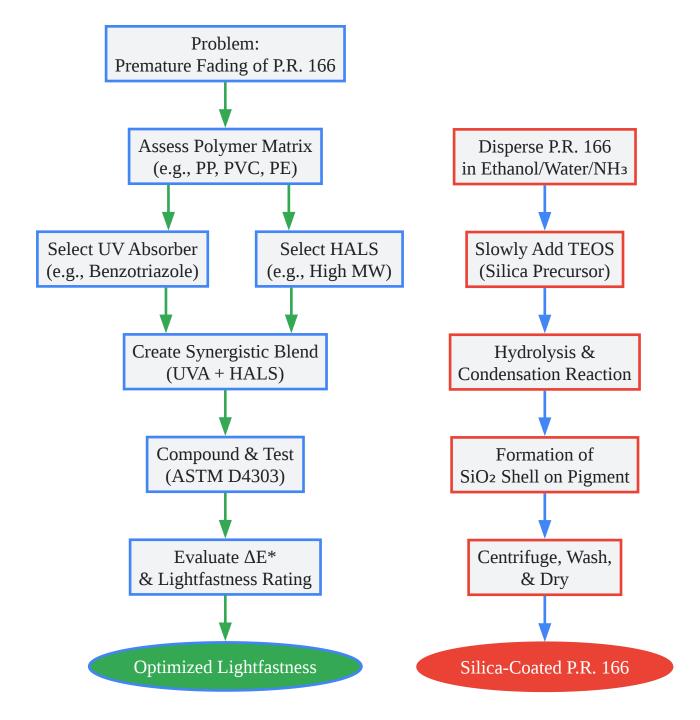
Data Presentation: Expected Improvement with Light Stabilizers

Formulation	Additive Concentration	Exposure Time (Hours)	Color Change (ΔE*)	Blue Wool Scale (Est.)
Control (P.R. 166 only)	0%	2000	5.2	7
P.R. 166 + UVA	0.3%	2000	2.8	7-8
P.R. 166 + HALS	0.3%	2000	2.1	8
P.R. 166 + UVA + HALS	0.3% + 0.3%	2000	1.3	8

Note: Data are representative examples to illustrate expected performance.

Logical Workflow for Stabilizer Selection









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